

Unveiling Nitrosyl Cyanide: A Technical Guide to its Discovery and First Synthesis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Nitrosyl cyanide

CAS No.: 4343-68-4

Cat. No.: B1207669

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth exploration of the discovery and seminal synthesis of **nitrosyl cyanide** (ONCN), a reactive blue-green gas. Tailored for researchers, scientists, and professionals in drug development, this document furnishes a comprehensive overview of the foundational chemistry of this intriguing molecule, including detailed experimental protocols, tabulated quantitative data, and logical diagrams of the key processes.

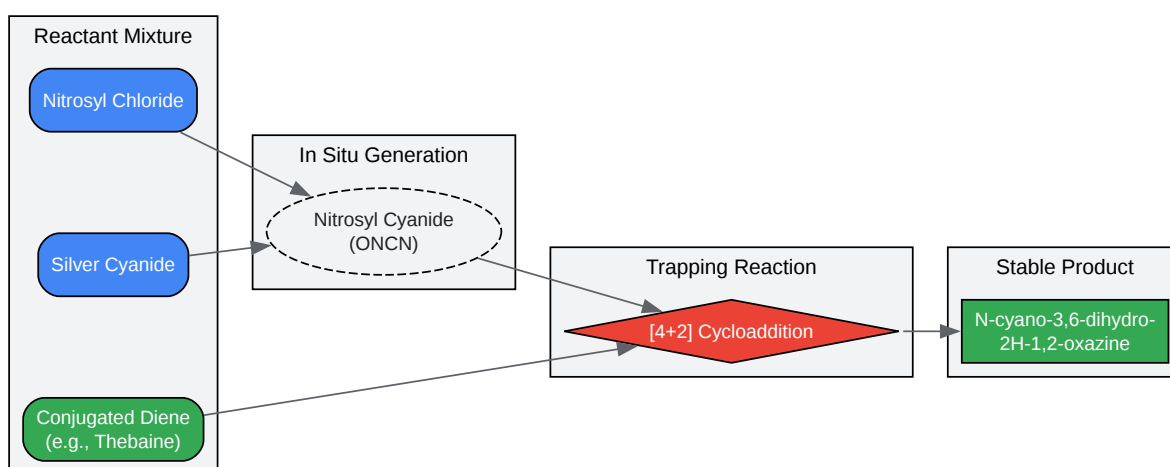
Introduction

Nitrosyl cyanide is a molecule of significant interest due to the juxtaposition of the nitrosyl and cyanide functionalities, rendering it a potent and versatile reagent. Its transient nature has historically made it a challenging synthetic target. This guide revisits the initial efforts that led to its unequivocal identification and the first successful synthesis, providing a foundational resource for further research and application.

The Discovery of a Transient Species

Prior to the mid-20th century, the existence of **nitrosyl cyanide** was speculative, with some photochemical and gas kinetic studies suggesting its formation as a transient intermediate. However, the first definitive proof of its existence came from the pioneering work of P. Horsewood and G. W. Kirby. They demonstrated that **nitrosyl cyanide** could be generated in situ and trapped via a [4+2] cycloaddition (Diels-Alder) reaction with conjugated dienes. This groundbreaking work provided the first tangible evidence of this elusive molecule's formation and reactivity.

The discovery hinged on the reaction of nitrosyl chloride with silver cyanide in the presence of a trapping agent, such as the alkaloid thebaine or simpler dienes like buta-1,3-diene. The reaction yielded stable cycloadducts, specifically N-cyano-3,6-dihydro-2H-1,2-oxazines, which could be isolated and characterized, thereby confirming the transient existence of **nitrosyl cyanide**.



[Click to download full resolution via product page](#)

Figure 1: Logical workflow of the discovery of **nitrosyl cyanide**.

First Chemical Synthesis

The first successful synthesis of **nitrosyl cyanide** was achieved through the reaction of nitrosyl chloride (NOCl) with silver cyanide (AgCN) at low temperatures.^{[1][2]} This reaction proceeds via a metathesis mechanism, where the chloride in nitrosyl chloride is replaced by the cyanide group from silver cyanide, precipitating silver chloride and releasing gaseous **nitrosyl cyanide**.

Experimental Protocol

The following protocol is a detailed methodology for the laboratory-scale synthesis of **nitrosyl cyanide**:

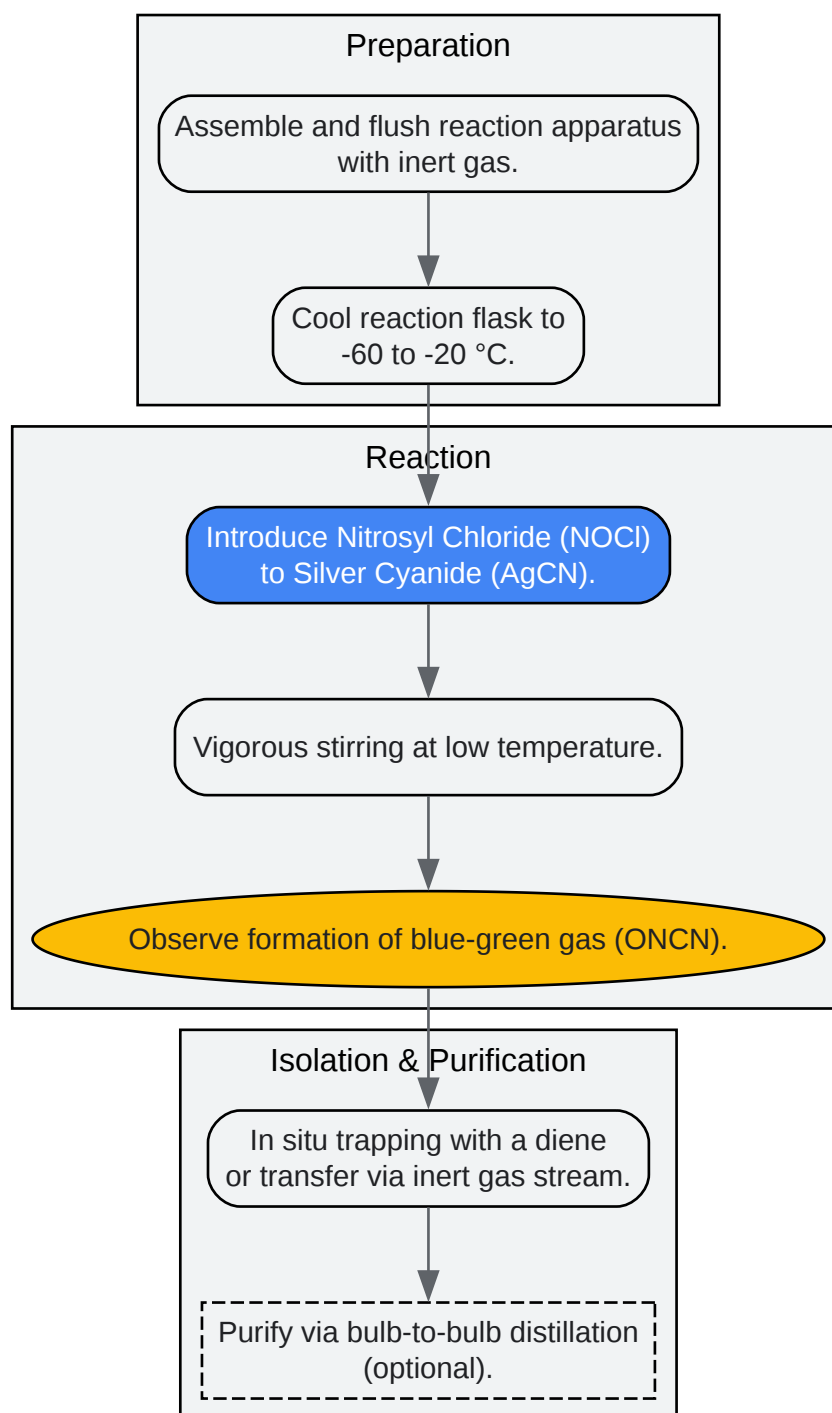
Materials:

- Nitrosyl chloride (NOCl)
- Silver cyanide (AgCN), finely powdered and dried
- An appropriate solvent (e.g., dichloromethane, if trapping in solution) or no solvent for gas-phase generation
- Inert atmosphere (e.g., nitrogen or argon)
- Low-temperature bath (e.g., acetone/dry ice, ca. -78 °C)

Procedure:

- A reaction flask equipped with a magnetic stirrer, a gas inlet, and a connection to a vacuum line or trapping apparatus is charged with finely powdered and thoroughly dried silver cyanide.
- The apparatus is flushed with a dry, inert gas (e.g., nitrogen) to exclude moisture and oxygen.
- The reaction flask is cooled to a low temperature, typically between -60 °C and -20 °C, using a suitable cooling bath.
- Nitrosyl chloride is then introduced into the reaction flask. This can be done by condensing gaseous NOCl into the cooled flask or by adding a pre-cooled solution of NOCl in an inert solvent.

- The mixture is stirred vigorously at low temperature. The formation of **nitrosyl cyanide** is indicated by the appearance of a characteristic blue-green color in the gas phase above the solid reactants.
- The gaseous **nitrosyl cyanide** can be used directly for subsequent reactions by passing a stream of inert gas through the reaction vessel to carry the product to a separate, cooled reaction chamber containing a substrate (e.g., a conjugated diene for trapping).
- For purification, the gaseous product can be passed through a series of cold traps to remove unreacted nitrosyl chloride and other volatile impurities. A common method involves bulb-to-bulb distillation under vacuum.



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for the first synthesis of **nitrosyl cyanide**.

Quantitative Data

The following tables summarize the key quantitative data for **nitrosyl cyanide** based on spectroscopic and physical measurements.

Table 1: Physical and Molecular Properties of **Nitrosyl Cyanide**

Property	Value	Reference(s)
Molecular Formula	ONCN	[2]
Molar Mass	56.024 g/mol	[2]
Appearance	Blue-green gas	[2]
Boiling Point	-40 °C	[2]

Table 2: Structural Parameters of **Nitrosyl Cyanide** from Microwave Spectroscopy

Parameter	Value	Reference(s)
Molecular Geometry	Planar	[2]
C-N-O bond angle	113°	[2]
N-C-N bond angle	170°	[2]

Table 3: Spectroscopic Data for **Nitrosyl Cyanide**

Spectroscopic Technique	Wavelength (λ_{max}) / Wavenumber (ν)	Reference(s)
Visible Spectroscopy	738 nm	-
UV Spectroscopy	216 nm	-
Infrared Spectroscopy	Data not provided in search results	-
Microwave Spectroscopy	Rotational constants available in literature	-

Note: Specific infrared absorption bands and detailed microwave rotational constants are available in specialized spectroscopic literature and have been omitted here for conciseness.

Conclusion

The discovery and first synthesis of **nitrosyl cyanide** by Horsewood and Kirby marked a significant advancement in the chemistry of reactive nitrogen species. Their elegant approach of in situ generation and trapping provided the first irrefutable evidence for its existence. The synthesis from nitrosyl chloride and silver cyanide remains a fundamental method for producing this valuable synthetic intermediate. This guide provides a comprehensive technical overview to support further research into the properties and applications of **nitrosyl cyanide** in various scientific domains, including organic synthesis and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Study of nitrosyl cyanide by microwave spectroscopy - Journal of the Chemical Society, Faraday Transactions 2: Molecular and Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 2. Microwave spectrum and structure of nitrosyl cyanide - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Unveiling Nitrosyl Cyanide: A Technical Guide to its Discovery and First Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1207669/docs#unveiling-nitrosyl-cyanide-a-technical-guide-to-its-discovery-and-first-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)